

Photodegradation of Chinomethionate Under UV Light: A Technical Guide

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Compound of Interest

Compound Name: *Chinomethionate*

CAS No.: *2439-01-2*

Cat. No.: *B1668619*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chinomethionate, also known as quinomethionate or oxythioquinox, is a fungicide and acaricide belonging to the quinoxaline group of pesticides. Its environmental fate is of significant interest, particularly its degradation under the influence of ultraviolet (UV) light. This technical guide provides a comprehensive overview of the current scientific understanding of the photodegradation of **Chinomethionate**. The guide details the known degradation products, proposes a potential degradation pathway based on available literature, and outlines a detailed experimental protocol for conducting further research in this area. Due to a lack of specific quantitative data in aqueous systems, this guide also highlights key areas where further investigation is required.

Introduction

Chinomethionate (6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one) has been used in agriculture to control powdery mildews and mites on a variety of crops. Understanding its environmental persistence and degradation mechanisms is crucial for assessing its ecological impact.

Photodegradation, the breakdown of molecules by light, is a primary route for the dissipation of many pesticides in the environment. This guide focuses on the photodegradation of **Chinomethionate** when exposed to UV radiation.

Physicochemical Properties of Chinomethionate

A summary of the key physicochemical properties of **Chinomethionate** is presented in Table 1. Notably, its low aqueous solubility and stability profile, which is pH-dependent, are important factors to consider in photodegradation studies.

Table 1: Physicochemical Properties of **Chinomethionate**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₆ N ₂ OS ₂	PubChem
Molecular Weight	234.3 g/mol	PubChem
Appearance	Yellow crystals	PubChem
Water Solubility	Low	--INVALID-LINK--
Stability	Hydrolyzed in alkaline media	PubChem
Soil Photolysis Half-life	50 days	PubChem

Photodegradation of Chinomethionate

UV-Vis Absorption Spectrum

Specific UV-Vis absorption spectra for **Chinomethionate** in aqueous solutions are not readily available in the public domain. However, based on the structure, which contains a quinoxaline chromophore, significant absorption in the UV-A (315-400 nm) and UV-B (280-315 nm) regions is expected. A detailed experimental protocol to determine the UV-Vis absorption spectrum is provided in Section 4.

Photodegradation Pathway

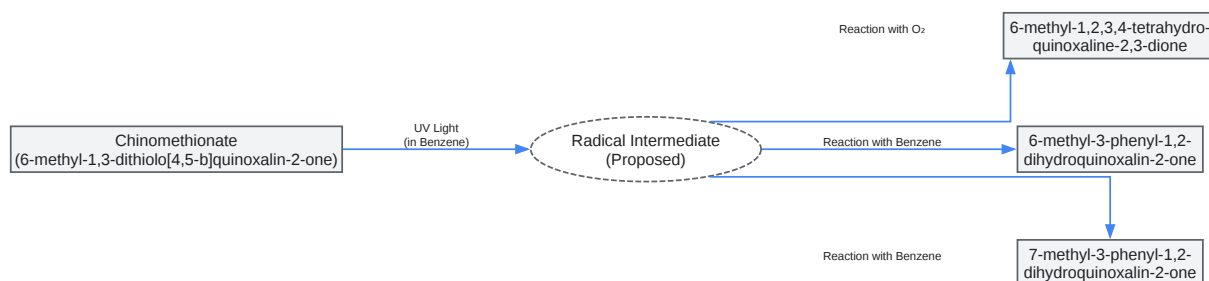
Research on the photodegradation of **Chinomethionate** in aqueous solutions is limited. However, a study on the photolysis of **Chinomethionate** in a benzene solution provides

valuable insight into a potential degradation pathway. The primary mechanism involves the cleavage of the dithiole ring.

The major identified photodegradation products in benzene were:

- 6-methyl-1,2,3,4-tetrahydroquinoxaline-2,3-dione
- 6-methyl-3-phenyl-1,2-dihydroquinoxalin-2-one
- 7-methyl-3-phenyl-1,2-dihydroquinoxalin-2-one

Based on these findings, a proposed photodegradation pathway in a non-polar solvent is illustrated in the following diagram. It is important to note that the pathway in aqueous solutions may differ due to the influence of water as a reactant and solvent.



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Caption: Proposed photodegradation pathway of **Chinomethionate** in a non-polar solvent.

Quantitative Data

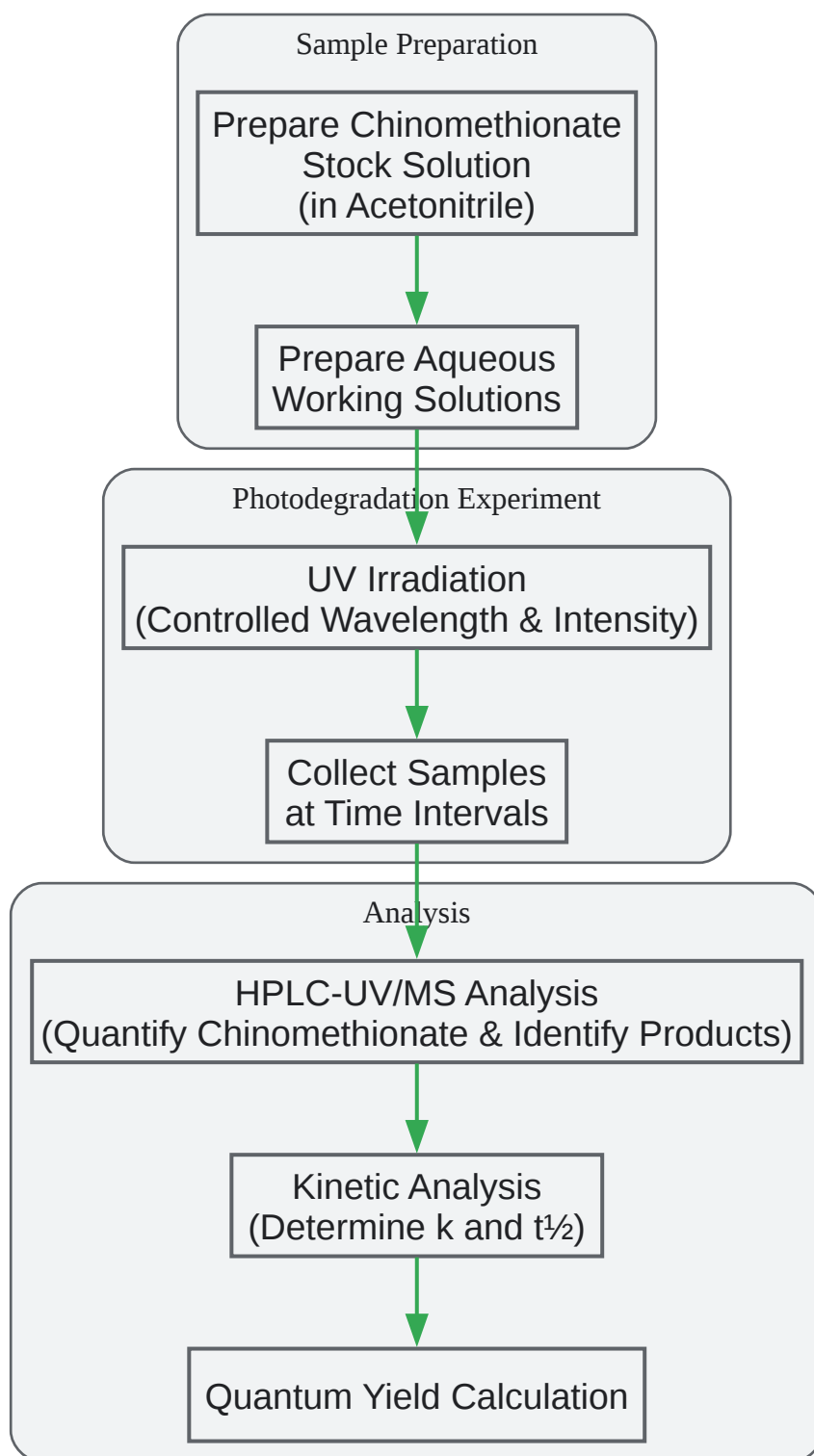
There is a significant lack of quantitative data on the photodegradation of **Chinomethionate** in aqueous solutions under UV light. Key missing data points include:

- Photodegradation Rate Constants (k)
- Photodegradation Half-life ($t_{1/2}$)
- Quantum Yield (Φ)

The experimental protocol outlined in Section 4 provides a framework for determining these crucial parameters.

Experimental Protocols

This section provides a detailed methodology for conducting a comprehensive study on the photodegradation of **Chinomethionate** under UV light in an aqueous environment.



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Caption: Experimental workflow for a **Chinomethionate** photodegradation study.

Materials and Reagents

- **Chinomethionate** (analytical standard, >98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Phosphate buffers (for pH control)

Instrumentation

- UV-Vis Spectrophotometer
- High-Performance Liquid Chromatography (HPLC) system with a UV detector and a mass spectrometer (MS) detector (e.g., Q-TOF or Orbitrap)
- Photoreactor equipped with a UV lamp (e.g., medium-pressure mercury lamp or xenon lamp) with controlled temperature and irradiance.
- Calibrated radiometer

Preparation of Solutions

- Stock Solution: Prepare a stock solution of **Chinomethionate** (e.g., 1000 mg/L) in acetonitrile due to its low aqueous solubility.
- Working Solutions: Prepare aqueous working solutions (e.g., 1-10 mg/L) by diluting the stock solution in ultrapure water or buffered solutions. The final concentration of acetonitrile should be kept low (e.g., <1%) to minimize its effect as a photosensitizer.

UV-Vis Absorption Spectrum Measurement

- Record the UV-Vis absorption spectrum of **Chinomethionate** in the working solution from 200 to 800 nm using a UV-Vis spectrophotometer.

- Use the same solvent as the blank.
- The wavelength of maximum absorption (λ_{max}) will inform the choice of irradiation wavelength for the photodegradation experiments.

Photodegradation Experiment

- Place the **Chinomethionate** working solution in a quartz reaction vessel within the photoreactor.
- Maintain a constant temperature (e.g., 25 °C) using a cooling system.
- Irradiate the solution with a UV lamp at a selected wavelength (e.g., the λ_{max} of **Chinomethionate** or a broad-spectrum UV source).
- Measure the light intensity at the surface of the solution using a calibrated radiometer.
- Collect aliquots of the solution at specific time intervals (e.g., 0, 5, 10, 20, 30, 60, 90, 120 minutes).
- Store the samples in the dark at 4 °C until analysis to prevent further degradation.
- Perform a dark control experiment by keeping a parallel sample in the photoreactor without irradiation.

Analytical Method

- Quantification of **Chinomethionate**: Analyze the collected samples by HPLC-UV.
 - Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
 - Column: C18 reversed-phase column.
 - Detection: Monitor the absorbance at the λ_{max} of **Chinomethionate**.
 - Quantify the concentration of **Chinomethionate** using a calibration curve.
- Identification of Photodegradation Products: Analyze the samples by HPLC-MS.

- Use the same chromatographic conditions as for quantification.
- Acquire high-resolution mass spectra to determine the elemental composition of the degradation products.
- Perform MS/MS fragmentation to elucidate the structures of the products.

Data Analysis

- Kinetics: Plot the natural logarithm of the concentration of **Chinomethionate** versus time. If the plot is linear, the degradation follows pseudo-first-order kinetics. The rate constant (k) is the negative of the slope. The half-life ($t_{1/2}$) can be calculated as $\ln(2)/k$.
- Quantum Yield (Φ): The quantum yield can be determined using a chemical actinometer (e.g., ferrioxalate for UV light) to measure the photon flux. The quantum yield is the ratio of the moles of **Chinomethionate** degraded to the moles of photons absorbed.

Conclusion and Future Directions

The photodegradation of **Chinomethionate** under UV light is a critical process influencing its environmental fate. While studies in non-polar solvents have identified key degradation products and a plausible pathway involving the cleavage of the dithiole ring, there is a pressing need for research in aqueous systems. The experimental protocol provided in this guide offers a robust framework for investigating the kinetics, degradation products, and quantum yield of **Chinomethionate** photodegradation in water. Such studies are essential for a comprehensive risk assessment and for developing strategies to mitigate the potential environmental impact of this pesticide. Future research should focus on elucidating the degradation pathway in water, identifying the major aqueous photoproducts, and assessing their potential toxicity.

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